

2,2'-Biquinoline CAS number and molecular structure

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Compound of Interest

Compound Name: 2,2'-Biquinoline

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An In-depth Technical Guide to 2,2'-Biquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,2'-Biquinoline** (also known as Cuproine), a heterocyclic aromatic organic compound. It details its chemical and physical properties, synthesis methodologies, and significant applications, particularly in coordination chemistry and analytical sciences.

Core Concepts: CAS Number and Molecular Structure

2,2'-Biquinoline is a bidentate chelating agent consisting of two quinoline rings linked at their 2-positions.^[1] This configuration allows the nitrogen atoms to coordinate with a single metal ion, forming a stable complex.

- CAS Number: 119-91-5^[2]
- Molecular Formula: C₁₈H₁₂N₂^[1]
- Molecular Weight: 256.30 g/mol ^[1]
- Synonyms: 2,2'-Diquinolyl, Cuproine^[2]

- Canonical SMILES: C1=CC=C2C(=C1)C=CC(=N2)C3=NC4=CC=CC=C4C=C3

Physicochemical Properties

2,2'-Biquinoline is typically a pale yellow to off-white crystalline solid.^[1] It is sparingly soluble in water but demonstrates good solubility in various organic solvents.^[1]

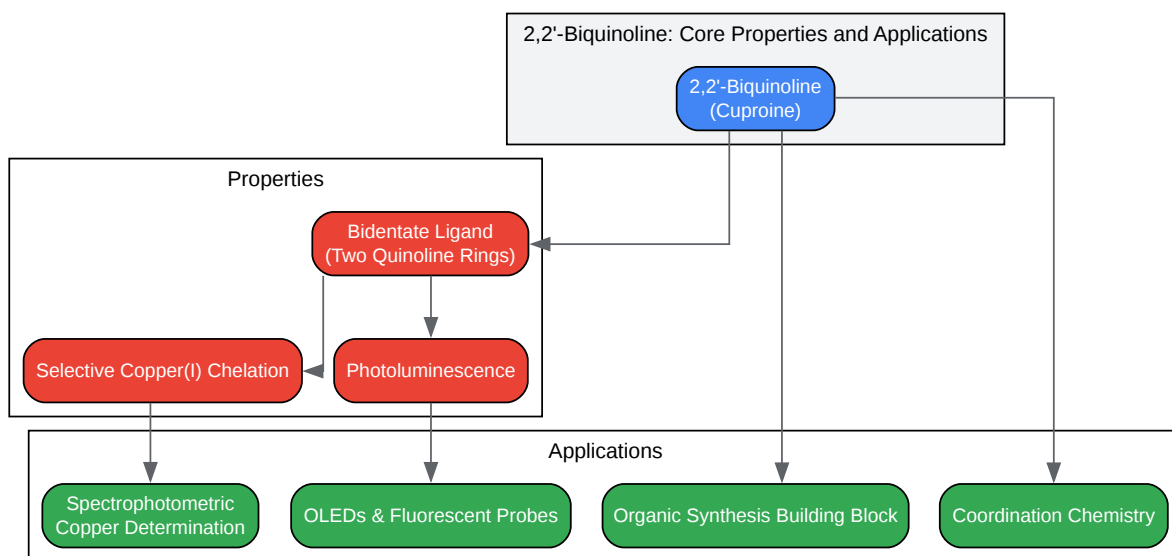
Property	Value
Appearance	Pale yellow to off-white crystalline powder or flakes. ^[1]
Melting Point	192-196 °C
Boiling Point	~450.1 °C at 760 mmHg
Density	~1.223 g/cm ³
Water Solubility	Sparingly soluble (~1.02 mg/L). ^[1]
Organic Solvent Solubility	Soluble in ethanol, acetone, chloroform, and dimethylformamide. ^[1]

Key Applications in Research and Development

The unique structure of **2,2'-Biquinoline** makes it a valuable compound in several scientific domains.

- **Coordination Chemistry:** As a bidentate ligand, it forms stable complexes with various transition metals.^[1] Its most notable application is the highly selective and sensitive chelation of copper(I) ions, forming a vibrant purple complex.^{[3][4]} This property is fundamental to its use in analytical chemistry.
- **Analytical Reagent:** It is widely used for the spectrophotometric determination of copper.^{[3][4]} The intensity of the colored complex formed with copper(I) is directly proportional to the copper concentration, allowing for precise quantification.^[4]
- **Organic Synthesis:** It serves as a building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[5]

- Materials Science: Due to its photoluminescent properties, **2,2'-Biquinoline** and its metal complexes are utilized in the development of materials for organic light-emitting diodes (OLEDs) and fluorescent probes.[1][5]



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Figure 1. Logical relationship of **2,2'-Biquinoline**'s properties and applications.

Experimental Protocols

This protocol is adapted from a modern electrochemical method for the synthesis of **2,2'-Biquinoline** from a 2-haloquinoline precursor.[6]

Materials:

- 2-Chloroquinoline
- N,N-Dimethylformamide (DMF)

- Sodium iodide (NaI)
- 1,2-Dibromoethane
- bis(bipyridine)nickel(II) bromide (NiBr₂bpy)
- Saturated aqueous EDTA-Na₂ solution
- Ethyl acetate (EtOAc) or Dichloromethane (CH₂Cl₂)
- Brine
- Magnesium sulfate (MgSO₄)
- Silica gel for flash chromatography

Equipment:

- Undivided electrochemical cell with an iron/nickel anode and a nickel foam cathode
- Constant current power supply
- Standard laboratory glassware
- Flash chromatography system

Procedure:

- Cell Preparation: To the undivided electrochemical cell, add DMF (40 mL), NaI (375 mg, 2.5 mmol), and 1,2-dibromoethane (100 μ L, 1.16 mmol).
- Pre-electrolysis: Electrolyze the mixture under an argon atmosphere at a constant current of 0.2 A at room temperature for 15 minutes.
- Reactant Addition: Stop the current. Sequentially add NiBr₂bpy (187 mg, 0.5 mmol) and 2-chloroquinoline (5 mmol) to the solution.
- Electrolysis: Resume electrolysis at 0.2 A and continue until the 2-chloroquinoline has been completely consumed (typically 2-5 hours, monitored by TLC).

- Work-up: Add saturated aqueous EDTA- Na_2 solution (50 mL) to the reaction mixture.
- Extraction: Extract the resulting solution with either EtOAc or CH_2Cl_2 (3 x 50 mL).
- Washing and Drying: Combine the organic layers and wash with brine (50 mL). Dry the organic phase over MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash chromatography on silica gel to yield **2,2'-Biquinoline**.

This protocol outlines the use of **2,2'-Biquinoline** for the quantitative analysis of copper. The method is based on the formation of a colored complex between Cu(I) and **2,2'-Biquinoline**, which is measured by spectrophotometry.^{[3][7]}

Materials:

- Sample containing copper
- Hydroxylamine hydrochloride solution (reducing agent)
- **2,2'-Biquinoline** reagent solution (dissolved in a suitable organic solvent like ethanol)
- Buffer solution (to maintain optimal pH, e.g., acetate buffer for pH ~5.7)
- Standard copper solution for calibration curve

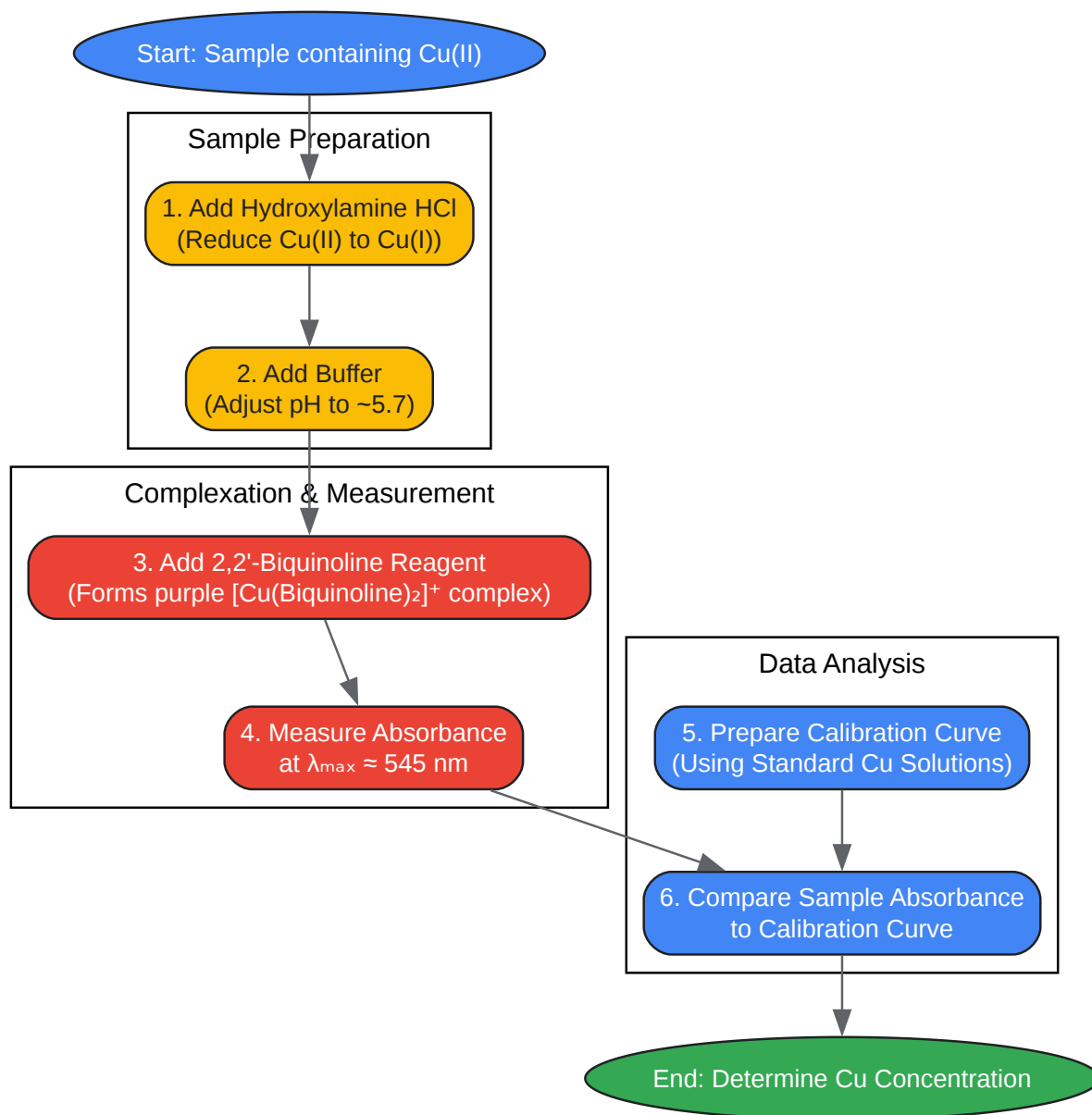
Equipment:

- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Cuvettes

Procedure:

- Sample Preparation: Prepare the sample solution. If copper is in the Cu(II) state, it must first be reduced to Cu(I).

- Reduction of Copper(II): To an aliquot of the sample in a volumetric flask, add hydroxylamine hydrochloride solution to reduce any Cu(II) to Cu(I).
- pH Adjustment: Add a buffer solution to adjust the pH to the optimal range for complex formation (e.g., pH 5.7).^[7]
- Complex Formation: Add the **2,2'-Biquinoline** reagent solution. A pink-purple color will develop if Cu(I) is present.^[3]
- Dilution: Dilute the solution to the final volume with deionized water and mix thoroughly.
- Measurement: Allow the color to stabilize. Measure the absorbance of the solution at the wavelength of maximum absorption ($\lambda_{\text{max}} \approx 545 \text{ nm}$) using a spectrophotometer.^[3] Use a reagent blank for the reference.
- Quantification: Determine the concentration of copper in the sample by comparing its absorbance to a calibration curve prepared from standard copper solutions treated with the same procedure.



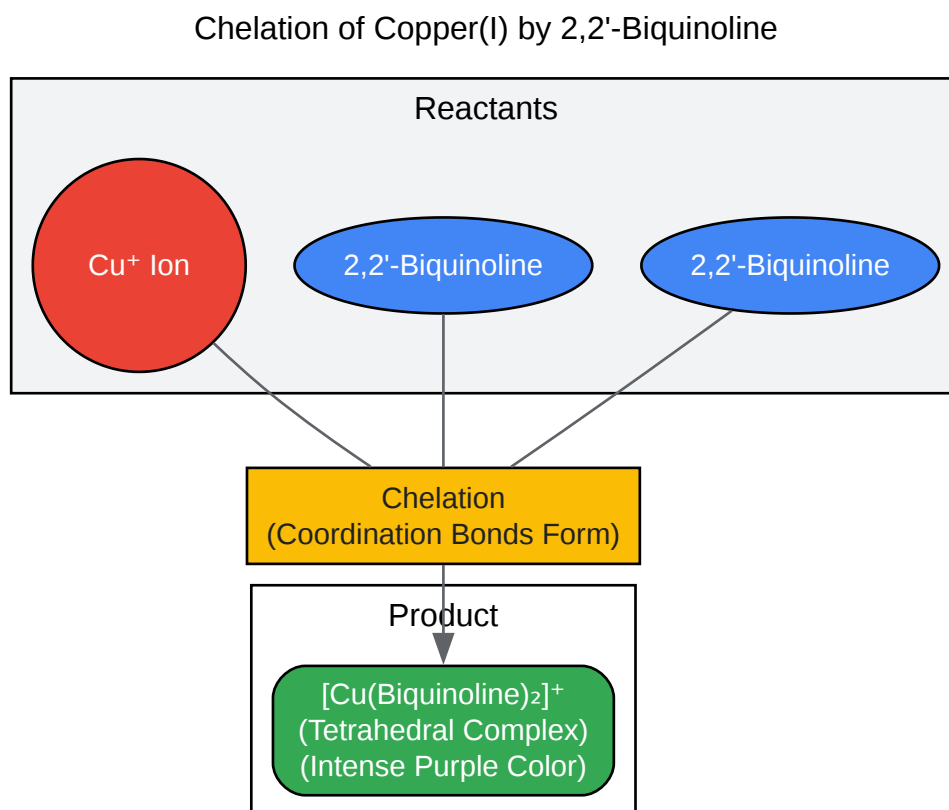
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Figure 2. Experimental workflow for copper determination using **2,2'-Biquinoline**.

Mechanism of Action: Chelation

The primary mechanism underpinning the utility of **2,2'-Biquinoline** in metal detection is its action as a bidentate chelating ligand. It specifically forms a stable 2:1 complex with the cuprous (Cu⁺) ion. The two nitrogen atoms from two separate **2,2'-Biquinoline** molecules

coordinate with the central copper ion, resulting in a tetrahedral coordination geometry. This complex is intensely colored, which is the basis for its use in colorimetric analysis.



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Figure 3. Chelation mechanism of Copper(I) with **2,2'-Biquinoline**.

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